Application Note: Cyclopropanesulfonyl Fluoride (CPSF) for Covalent Protein Labeling

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Compound of Interest	
Compound Name:	*Cyclopropanesulfonyl fluoride*
CAS No.:	*822-49-1*
Cat. No.:	*B3038232*

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Executive Summary

Cyclopropanesulfonyl fluoride (CPSF) represents a specialized class of "scout fragments" within the Sulfur-Fluoride Exchange (SuFEx) chemical toolkit. Unlike traditional electrophiles (e.g., acrylamides, sulfonyl chlorides) that rely on inherent high reactivity, CPSF functions as a "sleeping beauty" warhead. It remains inert in aqueous physiological buffers but reacts rapidly and specifically when activated by the local microenvironment of a protein binding pocket.

This guide details the mechanistic basis, experimental protocols, and data analysis workflows for utilizing CPSF probes to map ligandable residues (Tyrosine, Lysine, Serine, Histidine) and develop covalent inhibitors.

Mechanism of Action: The SuFEx Paradigm

The "Context-Dependent" Reactivity

The defining feature of sulfonyl fluorides, particularly alkyl derivatives like CPSF, is their resistance to hydrolysis and general nucleophilic attack. Reaction requires transition state stabilization provided by the protein target itself.

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- Inert State: In solution, the S(VI)-F bond is stable due to the high bond energy and the shielding of the sulfur center.
- Recognition: The cyclopropyl moiety (or the attached ligand) directs the probe into a protein pocket.
- Activation: Specific residues (often backbone amides or side chains) form hydrogen bonds with the sulfonyl oxygens or the departing fluoride. This "pull-push" mechanism activates the sulfur center for nucleophilic attack.
- Covalent Bond Formation: A proximal nucleophile (Tyr-OH, Lys-NH_2, Ser-OH) attacks the sulfur, ejecting fluoride to form a stable sulfonate or sulfonamide bond.

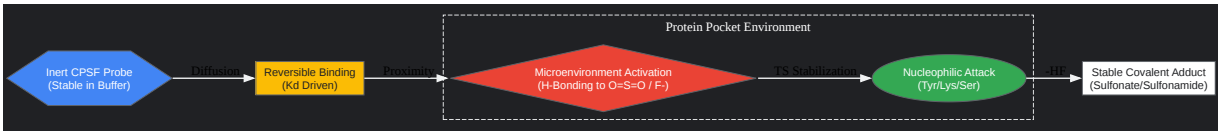
Why Cyclopropane?

The cyclopropyl group offers unique advantages over aryl sulfonyl fluorides:

- Steric Minimalist: The small, rigid cyclopropane ring acts as a minimal steric footprint, allowing the probe to explore shallow or sterically restricted pockets that larger aryl-SF probes cannot access.
- Electronic Modulation: The strain of the cyclopropane ring imparts distinct electronic properties to the sulfonyl group compared to standard alkyl chains, modulating reactivity to prevent non-specific "noise" labeling.

Mechanism Visualization

The following diagram illustrates the transition from inert probe to covalent adduct.



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Caption: The SuFEx reaction trajectory. Note that activation (red) is strictly dependent on the protein microenvironment, ensuring specificity.

Comparative Analysis of Covalent Warheads

Selecting the right warhead is critical for experimental success. CPSF occupies a niche for "residue-agnostic" but "site-specific" labeling.

Feature	Cyclopropane sulfonyl Fluoride (CPSF)	Aryl Sulfonyl Fluoride	Acrylamide	Sulfonyl Chloride
Primary Target	Tyr, Lys, Ser, His, Thr	Tyr, Lys, Ser, His	Cys (Thiol)	Non-specific (Lys/Cys/Tyr)
Reactivity	Low (Context-Dependent)	Moderate (Context-Dependent)	Moderate to High	Very High (Indiscriminate)
Aqueous Stability	High (>24h in PBS)	High (>12h in PBS)	High	Low (Hydrolyzes rapidly)
Steric Footprint	Small / Compact	Medium / Planar	Small	Small
Mechanism	SuFEx (Hard Nucleophiles)	SuFEx (Hard Nucleophiles)	Michael Addition (Soft)	Nucleophilic Substitution
Key Application	Fragment Screening, Deep Pocket Mapping	Ligand-Directed Labeling	Kinase Inhibitors	General reagent (rarely probes)

Experimental Protocol: Chemoproteomic Profiling

This protocol describes the use of an alkyne-tagged CPSF probe for global proteomic profiling.

Reagents & Equipment

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- Probe: Alkyne-functionalized **Cyclopropanesulfonyl Fluoride** (stock 50 mM in DMSO).
- Lysis Buffer: PBS (pH 7.4) or HEPES (50 mM, pH 7.5), 0.1% Triton X-100. Avoid amine-heavy buffers like Tris at high pH if targeting Lysine, though SF is generally robust.
- Click Reagents: TBTA (Ligand), $CuSO_4$, TCEP (Reductant), Azide-Biotin (Tag).
- Enrichment: Streptavidin-Agarose beads.
- Digestion: Sequencing grade Trypsin.

Step-by-Step Workflow

Step 1: Proteome Preparation

- Lyse cells (e.g., HeLa, HEK293) in Lysis Buffer.
- Clarify lysate by centrifugation (15,000 x g, 10 min, 4°C).
- Adjust protein concentration to 1–2 mg/mL.

Step 2: Probe Incubation (The Labeling Event)

- Add CPSF-Alkyne probe to lysate.
  - Screening Concentration: 10–100 µM.
  - Targeted Concentration: 1–10 µM (if ligand-directed).
- Incubate at 37°C for 1 to 4 hours.
  - Note: Unlike highly reactive electrophiles, SuFEx often requires longer incubation to allow the "sampling" of the pocket and transition state stabilization.
- No Quenching Needed: The probe does not react with water, so quenching is unnecessary before the Click step, though excess probe can be removed via gel filtration if desired (usually skipped).

Step 3: Copper-Catalyzed Click Chemistry (CuAAC)

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- Add the following reagents in order (final concentrations):
  - Azide-Biotin: 100 µM
  - TBTA: 100 µM
  - $CuSO_4$: 1 mM
  - TCEP: 1 mM (Freshly prepared)
- Vortex and incubate at Room Temperature for 1 hour with gentle rotation.
- Precipitate proteins using cold Methanol/Chloroform (4:1:3 ratio) to remove excess reagents. Wash pellet 2x with cold Methanol.

Step 4: Enrichment & On-Bead Digestion

- Resuspend protein pellet in 1.2% SDS/PBS (sonicate if necessary).
- Dilute to 0.2% SDS with PBS.
- Incubate with Streptavidin beads (50 µL slurry) for 2 hours at RT.
- Wash beads stringently:
  - 1x 1% SDS
  - 1x 6M Urea
  - 3x PBS
- Reduction/Alkylation: Treat beads with 10 mM DTT (30 min, 56°C) followed by 50 mM Iodoacetamide (20 min, dark).
- Digestion: Add Trypsin (1 µg) in 50 mM Ammonium Bicarbonate. Incubate overnight at 37°C.

Step 5: LC-MS/MS Analysis

- Collect supernatant (peptides).

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- Desalt using C18 StageTips.
- Analyze via LC-MS/MS (e.g., Orbitrap).
- Data Search: Set "Cyclopropanesulfonyl" (+ probe mass) as a variable modification on Tyr, Lys, Ser, His, Thr.

Workflow Visualization

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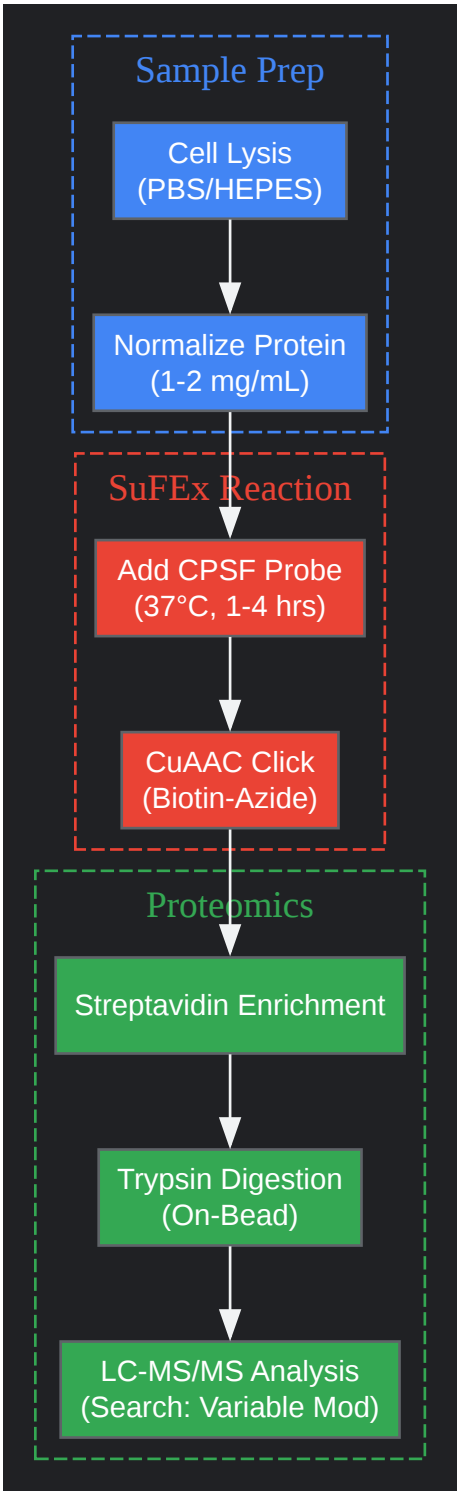

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Caption: Step-by-step Chemical Proteomics workflow for CPSF probes.

Troubleshooting & Optimization

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Issue	Probable Cause	Solution
Low Labeling Efficiency	Incubation time too short.	SuFEx is slower than acrylamides. Increase incubation to 4–12 hours.
High Background	Non-specific hydrophobic binding.	Increase wash stringency (use 6M Urea or high detergent washes) during bead enrichment.
No MS Signals	Incorrect mass modification set.	Verify the exact mass shift of the reacted probe (Probe MW - HF). Remember Fluoride is the leaving group.
Precipitation during Click	High probe concentration.	Lower probe concentration or ensure DMSO concentration stays <1% during incubation.

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